

"Azepan-2-one oxime" chemical properties and characterization

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Compound of Interest

Compound Name: Azepan-2-one oxime

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Azepan-2-one Oxime: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties and characterization of **Azepan-2-one oxime**. Due to the limited availability of experimental data for **Azepan-2-one oxime**, this guide also includes relevant data for the closely related and industrially significant compound, Azepan-2-one (commonly known as caprolactam), for comparative purposes.

Chemical Properties

Azepan-2-one oxime, a derivative of caprolactam, possesses distinct chemical features conferred by the oxime functional group. The following tables summarize its key chemical identifiers and physical properties.

Table 1: Chemical Identification of **Azepan-2-one Oxime**

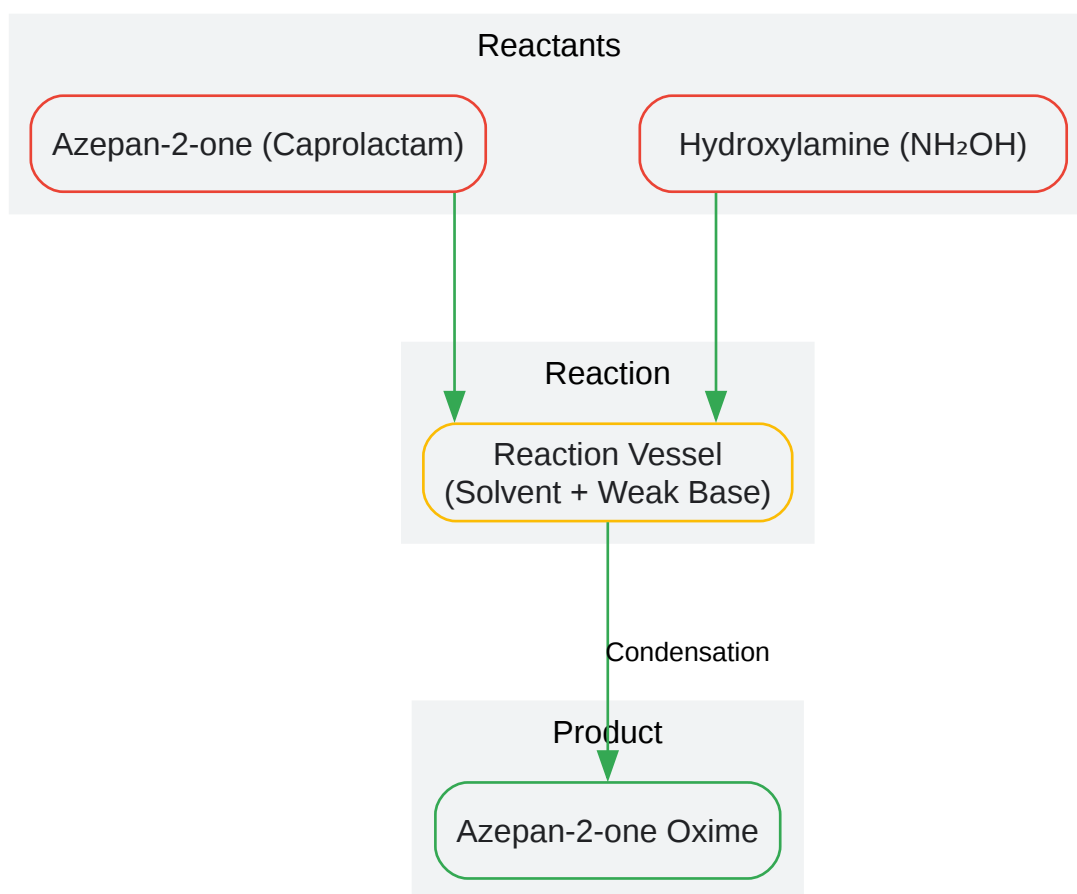
Identifier	Value
IUPAC Name	N-(3,4,5,6-tetrahydro-2H-azepin-7-yl)hydroxylamine[1]
CAS Number	19214-08-5[1]
Molecular Formula	C ₆ H ₁₂ N ₂ O[2]
Molecular Weight	128.17 g/mol [2]
Canonical SMILES	C1CCC(=NO)CCN1

Table 2: Physical Properties of **Azepan-2-one Oxime** and Related Compounds

Property	Azepan-2-one oxime	Azepan-2-one (Caprolactam)
Melting Point	Data not available	69.2 °C[3]
Boiling Point	Data not available	270.8 °C[3]
Solubility	Data not available	Soluble in water, methyl tert-butyl ether, isopropyl ether, 1-propanol, 2-propanol, and 1-butanol[4]

Synthesis and Experimental Workflow

The synthesis of **Azepan-2-one oxime** typically proceeds via the oximation of Azepan-2-one (caprolactam). This reaction involves the condensation of the ketone functionality of caprolactam with hydroxylamine, usually in the presence of a weak base.



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*General synthesis workflow for **Azepan-2-one oxime**.*

Characterization

The structural elucidation of **Azepan-2-one oxime** is accomplished through a combination of spectroscopic techniques. While specific spectral data for this compound is not publicly available, the expected characteristic signals are described below based on the functional groups present.

Table 3: Spectroscopic Characterization Data

Technique	Expected Observations
^1H NMR	Signals corresponding to the methylene protons of the azepane ring and a characteristic signal for the oxime hydroxyl proton (-NOH).
^{13}C NMR	Resonances for the six carbon atoms of the azepane ring, including a downfield signal for the carbon atom of the C=NOH group.
IR Spectroscopy	Characteristic absorption bands for the O-H stretch of the oxime (broad), the C=N stretch, and the N-O stretch.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of Azepan-2-one oxime (128.17 g/mol).

Experimental Protocols

The following are general experimental protocols for the characterization techniques mentioned above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H and ^{13}C NMR: A sample of **Azepan-2-one oxime** would be dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6). The spectra would be acquired on an NMR spectrometer (e.g., 400 MHz). Chemical shifts would be reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

Infrared (IR) Spectroscopy

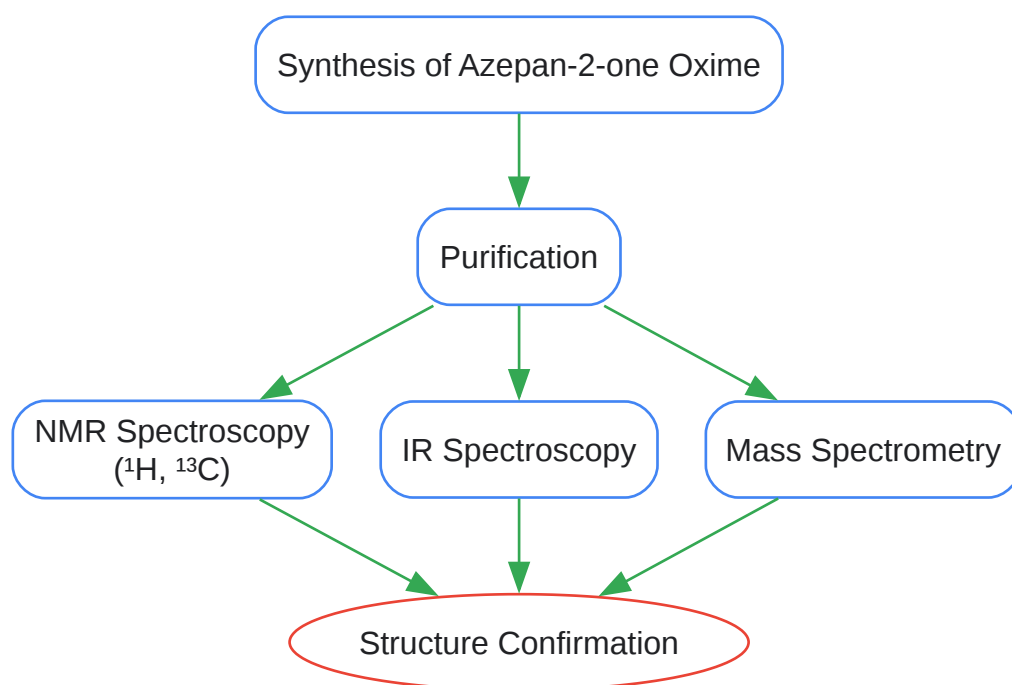
- A sample of **Azepan-2-one oxime** would be analyzed using a Fourier-transform infrared (FTIR) spectrometer. For a solid sample, a KBr pellet or Attenuated Total Reflectance (ATR) could be used. The spectrum would be recorded over a typical range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

- A sample of **Azepan-2-one oxime** would be introduced into a mass spectrometer. Electron ionization (EI) or a soft ionization technique such as electrospray ionization (ESI) could be employed. The resulting mass spectrum would show the mass-to-charge ratio (m/z) of the molecular ion and any fragment ions.

Logical Relationships in Characterization

The process of confirming the structure of **Azepan-2-one oxime** involves a logical progression of analysis, starting from the synthesis and moving through various spectroscopic confirmations.



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*Logical workflow for the characterization of **Azepan-2-one oxime**.*

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